Application Notes: (1R,2S)-Ethyl 2-hydroxycyclopentanecarboxylate as a Versatile Chiral Building Block

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Compound of Interest

Compound Name:	*(1R,2S)-Ethyl 2-hydroxycyclopentanecarboxylate*
CAS No.:	*2315-21-1*
Cat. No.:	*B3021155*

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Abstract & Introduction

In the field of modern drug discovery and complex molecule synthesis, the use of chiral building blocks is indispensable for achieving stereochemical control. Polysubstituted cyclopentane and cyclopentene skeletons are core motifs in a vast array of natural products and biologically active molecules.[1] **(1R,2S)-Ethyl 2-hydroxycyclopentanecarboxylate** is a premier example of such a building block, offering a rigid cyclopentane core functionalized with both a hydroxyl and an ethyl ester group in a defined cis-stereochemical relationship.[2][3] This specific arrangement makes it a highly valuable precursor for asymmetric synthesis, particularly in the construction of prostaglandins, carbocyclic nucleosides, and other complex chiral molecules.[4][5]

The strategic value of this compound lies in the orthogonal reactivity of its two functional groups. The secondary alcohol can be readily oxidized or participate in substitution reactions, while the ester provides a handle for hydrolysis, reduction, or amidation.[2] This document

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serves as a technical guide for researchers, outlining the properties, applications, and detailed protocols for the effective use of **(1R,2S)-Ethyl 2-hydroxycyclopentanecarboxylate** in synthetic workflows.

Physicochemical & Safety Data

Proper handling and storage are paramount for maintaining the integrity of the chiral building block. The following table summarizes its key properties and safety information.

Property	Value	Source(s)
CAS Number	61586-79-6	[2][6][7]
IUPAC Name	Ethyl (1R,2S)-2-hydroxycyclopentane-1-carboxylate	[2][3]
Molecular Formula	$C_8H_{14}O_3$	[2][7][8]
Molecular Weight	158.19 g/mol	[7][8]
Appearance	Liquid	[9]
Density	1.073 g/mL at 20°C	[3][7][10]
Boiling Point	129-130°C at 42 Torr	[7][10]
Flash Point	101°C	[3][7][10]
Storage	Store in a sealed, dry container at 2-8°C	[2][6]
Safety	Warning: Causes skin (H315) and eye (H319) irritation. May cause respiratory irritation (H335).	[2]

Core Synthetic Applications & Strategy

The utility of **(1R,2S)-Ethyl 2-hydroxycyclopentanecarboxylate** stems from its pre-defined stereochemistry and versatile functional groups, which allow for a multitude of subsequent

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transformations.

3.1 Prostaglandin Synthesis: A primary application is in the total synthesis of prostaglandins, a class of lipids with diverse physiological roles.[5] The cyclopentane core of the building block serves as the foundational C5 ring of the prostaglandin structure. It is a key precursor for synthesizing the "Corey lactone," a cornerstone intermediate that contains the necessary stereochemical information for accessing a wide array of prostaglandins.[5]

3.2 Functional Group Manipulation: The hydroxyl and ester groups can be selectively modified to build molecular complexity.

- Oxidation of the Hydroxyl Group: The secondary alcohol can be oxidized to the corresponding ketone, ethyl 2-oxocyclopentanecarboxylate, another crucial intermediate for Michael additions or other carbonyl chemistry.
- Protection of the Hydroxyl Group: To perform chemistry at the ester or other sites, the hydroxyl group is often protected using standard protecting groups (e.g., silyl ethers, acetals).
- Ester Hydrolysis & Derivatization: The ethyl ester can be hydrolyzed under basic conditions to yield the corresponding (1R,2S)-2-hydroxycyclopentanecarboxylic acid, which can then be coupled with amines or other nucleophiles.[2]

The following diagram illustrates the central role of this building block and its primary transformations.

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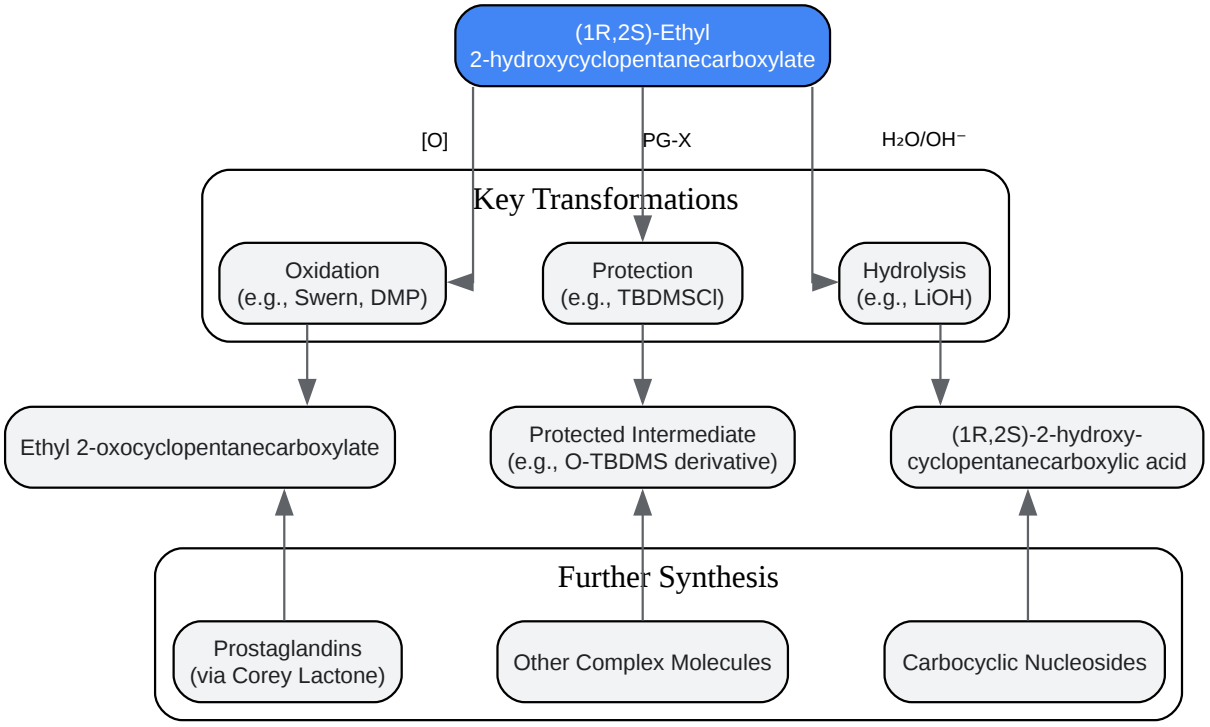

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Caption: Synthetic pathways from **(1R,2S)-Ethyl 2-hydroxycyclopentanecarboxylate**.

Detailed Experimental Protocols

The following protocols are provided as validated starting points for common transformations. Researchers should always perform reactions in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE).

4.1 Protocol 1: Protection of the Hydroxyl Group as a Silyl Ether

Principle: This protocol describes the protection of the secondary alcohol as a tert-butyldimethylsilyl (TBDMS) ether. This is a robust protecting group, stable to a wide range of reaction conditions, yet easily removable with fluoride sources. Imidazole is used as a mild base to activate the silyl chloride and scavenge the HCl byproduct.

Materials:

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- **(1R,2S)-Ethyl 2-hydroxycyclopentanecarboxylate** (1.0 eq)
- tert-Butyldimethylsilyl chloride (TBDMSCl) (1.2 eq)
- Imidazole (1.5 eq)
- Anhydrous Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Silica gel for column chromatography
- Hexanes and Ethyl Acetate (for chromatography)

Procedure:

- To an oven-dried round-bottom flask under an inert atmosphere (Nitrogen or Argon), add **(1R,2S)-Ethyl 2-hydroxycyclopentanecarboxylate**.
- Dissolve the starting material in anhydrous DCM (approx. 0.2 M concentration).
- Add imidazole, followed by TBDMSCl to the stirred solution at room temperature.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed (typically 2-4 hours).
- Quench the reaction by adding saturated aqueous $NaHCO_3$ solution.
- Transfer the mixture to a separatory funnel and extract the aqueous layer twice with DCM.
- Combine the organic layers and wash sequentially with water and then brine.
- Dry the combined organic phase over anhydrous $MgSO_4$, filter, and concentrate in vacuo.

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- Purify the crude residue by flash column chromatography on silica gel using a hexanes/ethyl acetate gradient to afford the pure protected product.

4.2 Protocol 2: Oxidation to Ethyl 2-oxocyclopentanecarboxylate via Swern Oxidation

Principle: The Swern oxidation is a mild and efficient method for converting primary and secondary alcohols to aldehydes and ketones, respectively. It uses dimethyl sulfoxide (DMSO) as the oxidant, activated by oxalyl chloride at low temperatures, followed by quenching with a hindered base like triethylamine (TEA). Maintaining low temperatures is critical to prevent side reactions.

Materials:

- **(1R,2S)-Ethyl 2-hydroxycyclopentanecarboxylate** (1.0 eq)
- Anhydrous Dichloromethane (DCM)
- Oxalyl chloride (1.5 eq)
- Anhydrous Dimethyl sulfoxide (DMSO) (3.0 eq)
- Triethylamine (TEA) (5.0 eq)
- Water
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- In an oven-dried, three-neck flask under an inert atmosphere, prepare a solution of oxalyl chloride in anhydrous DCM.
- Cool the solution to -78 °C using a dry ice/acetone bath.
- Slowly add a solution of DMSO in anhydrous DCM to the oxalyl chloride solution, ensuring the internal temperature does not rise above -65 °C. Stir for 15 minutes.

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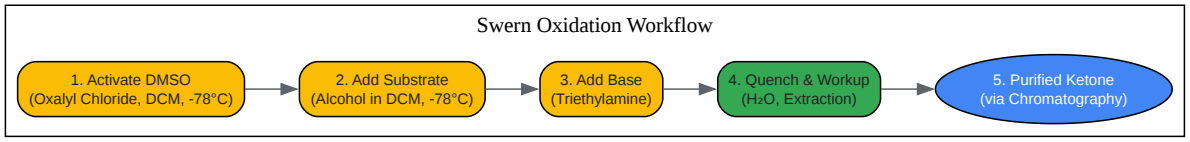
- Add a solution of **(1R,2S)-Ethyl 2-hydroxycyclopentanecarboxylate** in anhydrous DCM dropwise, again maintaining the temperature below -65 °C. Stir for 30-45 minutes.
- Add triethylamine dropwise to the reaction mixture. After the addition is complete, remove the cooling bath and allow the reaction to warm to room temperature.
- Quench the reaction by adding water.
- Extract the product with DCM (3x).
- Combine the organic layers and wash sequentially with 1 M HCl, water, saturated $NaHCO_3$, and brine.
- Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate in vacuo to yield the crude ketone, which can be further purified by chromatography or distillation if necessary.



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Caption: Step-wise workflow for the Swern Oxidation protocol.

Conclusion

(1R,2S)-Ethyl 2-hydroxycyclopentanecarboxylate is a powerful and versatile chiral building block for modern organic synthesis.[2] Its well-defined stereochemistry and orthogonally reactive functional groups provide a reliable platform for the enantioselective synthesis of complex molecules, most notably prostaglandins. The protocols detailed herein offer robust methods for the manipulation of its key functional groups, enabling its integration into diverse synthetic strategies. As with any reactive chemical, adherence to strict safety and handling protocols is essential for successful and safe experimentation.[2]

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